

A Technical Guide to the Atomic Structure and Electron Configuration of Barium-138

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium-138

Cat. No.: B078834

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the atomic structure and electron configuration of **Barium-138** (^{138}Ba), the most abundant stable isotope of barium. The information herein is intended to serve as a foundational reference for professionals in scientific research and development.

Core Atomic Properties of Barium-138

Barium (Ba) is an alkaline earth metal with the atomic number 56. The isotope **Barium-138** is distinguished by its specific neutron count, which contributes to its atomic mass. As a stable, naturally occurring isotope, it is of significant interest in various scientific fields. **Barium-138** is particularly noted for its use in studies of neutron capture processes in stars and as a tracer for liquid flow.[\[1\]](#)[\[2\]](#)

The fundamental atomic characteristics of **Barium-138** are summarized in the table below.

Property	Value	Reference
Atomic Number (Z)	56	[1] [2] [3]
Mass Number (A)	138	[1] [2] [3]
Protons	56	[1] [2] [3]
Neutrons	82	[1] [2] [3]
Electrons (in a neutral atom)	56	[1] [2] [3]
Natural Abundance	~71.7%	[1] [4] [5] [6] [7]
Atomic Mass (amu)	137.9052472	[1] [2]
Stability	Stable	[1] [2] [4] [5]

Electron Configuration

The arrangement of electrons in an atom's orbitals dictates its chemical behavior. For a neutral Barium atom, all 56 electrons are distributed among various energy levels and subshells according to the Aufbau principle.

The full electron configuration for Barium is:

$1s^2 2s^2 2p^6 3s^2 3p^6 3d^{10} 4s^2 4p^6 4d^{10} 5s^2 5p^6 6s^2$

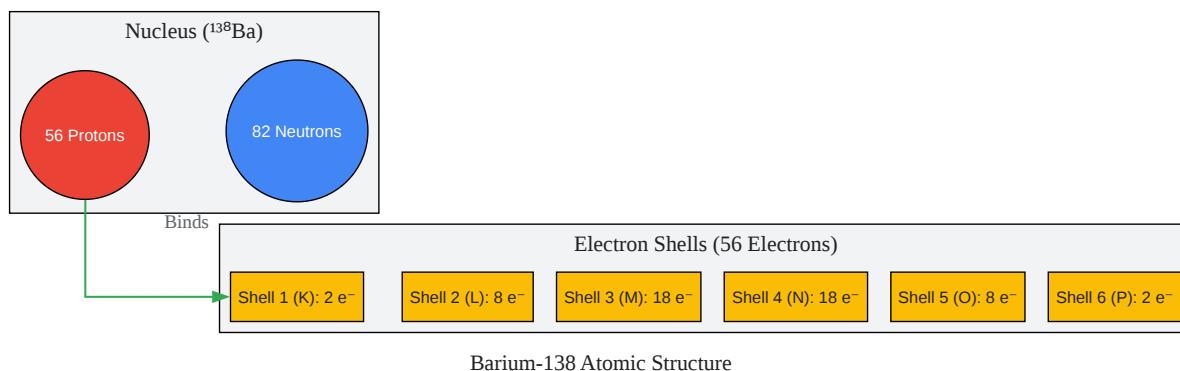
For convenience, this is often represented in a condensed format using the preceding noble gas, Xenon (Xe), as a baseline:

$[Xe] 6s^2$

This configuration indicates that Barium has two valence electrons in its outermost shell (the 6s orbital), which are readily lost to form a Ba^{2+} cation. This divalent nature is a hallmark of the alkaline earth metals and is central to the element's reactivity and the formation of its compounds.

Visualization of Atomic Structure

The logical relationship between the subatomic particles and the electron shells of a neutral **Barium-138** atom can be visualized. The central nucleus contains the protons and neutrons, which account for nearly all the atom's mass. This is surrounded by electron shells, each containing a specific number of electrons.



[Click to download full resolution via product page](#)

Barium-138 Atomic Structure Diagram

Experimental Protocols for Determination

The atomic structure and electron configuration of elements and their isotopes are determined through sophisticated experimental techniques.

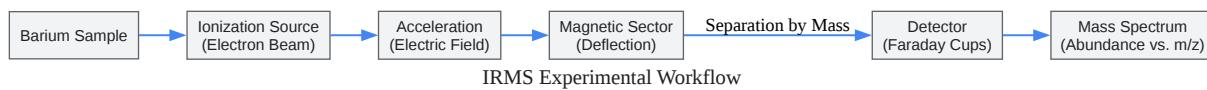
Isotopic Mass and Abundance: Isotope Ratio Mass Spectrometry (IRMS)

The precise mass of **Barium-138** and its high natural abundance are determined using Isotope Ratio Mass Spectrometry (IRMS).^{[8][9][10][11]} This technique provides exceptionally precise measurements of the isotopic composition of a sample.

Methodology:

- Sample Ionization: A purified sample of Barium is introduced into the mass spectrometer, where it is vaporized and then ionized, typically by a high-energy electron beam. This process creates a stream of positively charged Barium ions (e.g., Ba^+).
- Acceleration: The newly formed ions are accelerated by an electric field, imparting the same kinetic energy to all ions.
- Deflection: The accelerated ion beam then passes through a strong magnetic field. The magnetic field deflects the ions into curved paths. The radius of this curvature is dependent on the mass-to-charge ratio (m/z) of the ion; heavier isotopes like ^{138}Ba are deflected less than lighter isotopes.
- Detection: A detector, such as a Faraday cup, is positioned to measure the number of ions for each specific mass-to-charge ratio.^[9] The intensity of the ion current at each mass provides the relative abundance of that isotope.^[12]

The workflow for this experimental protocol can be visualized as follows:



[Click to download full resolution via product page](#)

Workflow for Isotope Ratio Mass Spectrometry

Electron Configuration: X-ray Photoelectron Spectroscopy (XPS)

While the electron configuration is predicted by quantum mechanical principles, it is experimentally verified using techniques like X-ray Photoelectron Spectroscopy (XPS), also known as Electron Spectroscopy for Chemical Analysis (ESCA).^{[13][14][15]} XPS is a surface-sensitive technique that measures the binding energies of electrons in an atom, providing direct evidence for the occupancy of electron shells and subshells.^{[13][16]}

Methodology:

- X-ray Irradiation: The Barium sample is placed in an ultra-high vacuum and irradiated with a monochromatic beam of X-rays of a known energy ($h\nu$).
- Photoelectric Effect: The X-ray photons have sufficient energy to eject core-level and valence electrons from the Barium atoms.[17]
- Electron Energy Analysis: The kinetic energy (KE) of these ejected photoelectrons is measured by an electron energy analyzer.
- Binding Energy Calculation: The binding energy (BE) of each electron is then calculated using the equation: $BE = h\nu - KE$.
- Spectral Analysis: The resulting spectrum is a plot of the number of detected electrons versus their binding energy. Each element produces a unique set of peaks at characteristic binding energies corresponding to its specific electron orbitals (1s, 2s, 2p, etc.).[13] The intensity of these peaks is proportional to the number of atoms of that element in the sample volume. The distinct binding energies for each orbital confirm the electron configuration of Barium.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. buyisotope.com [buyisotope.com]
- 2. buyisotope.com [buyisotope.com]
- 3. homework.study.com [homework.study.com]
- 4. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 5. Isotope data for barium-138 in the Periodic Table periodictable.com
- 6. Barium-138 - isotopic data and properties chemlin.org
- 7. Isotopes of barium - Wikipedia en.wikipedia.org
- 8. Isotope-ratio mass spectrometry - Wikipedia en.wikipedia.org

- 9. Request Rejected [emsl.pnnl.gov]
- 10. Isotope Ratio Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. web.gps.caltech.edu [web.gps.caltech.edu]
- 12. Khan Academy [khanacademy.org]
- 13. X-ray photoelectron spectroscopy - Wikipedia [en.wikipedia.org]
- 14. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 15. contents.kocw.or.kr [contents.kocw.or.kr]
- 16. pubs.acs.org [pubs.acs.org]
- 17. X-Ray Photoelectron Spectroscopy Technique – UPRM Department of Chemical Engineering [uprm.edu]
- To cite this document: BenchChem. [A Technical Guide to the Atomic Structure and Electron Configuration of Barium-138]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b078834#barium-138-electron-configuration-and-atomic-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com